

Spectroscopic Data for 4-(2-Methylphenyl)pyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(2-Methylphenyl)pyridine

CAS No.: 30456-66-7

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **4-(2-Methylphenyl)pyridine**, also known as 4-(o-tolyl)pyridine. In the absence of a complete, publicly available experimental dataset for this specific isomer, this guide combines established spectroscopic principles with data from analogous compounds to present a detailed, predictive analysis of its ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared (IR) spectra. This approach offers a robust framework for the identification and characterization of **4-(2-Methylphenyl)pyridine** in a research and development setting.

Molecular Structure and Overview

4-(2-Methylphenyl)pyridine is an aromatic heterocyclic compound with the molecular formula $\text{C}_{12}\text{H}_{11}\text{N}$. Its structure consists of a pyridine ring substituted at the 4-position with a 2-methylphenyl (o-tolyl) group. The steric hindrance from the ortho-methyl group on the phenyl ring influences the dihedral angle between the two aromatic rings, which in turn affects the electronic and spectroscopic properties of the molecule.

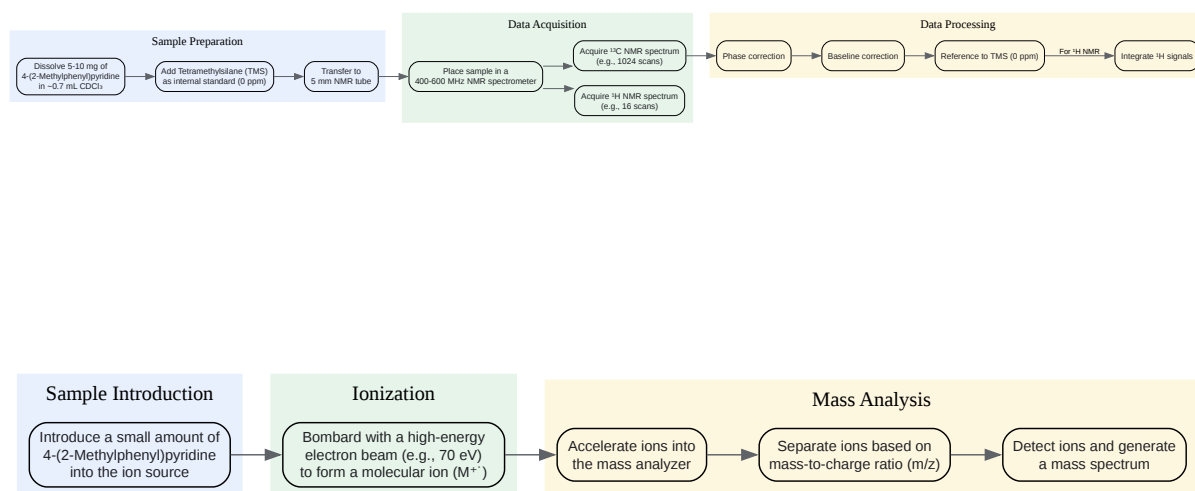
Caption: Molecular structure of **4-(2-Methylphenyl)pyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **4-(2-Methylphenyl)pyridine**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each atom.

Experimental Protocol: NMR Spectroscopy

A standard approach to acquiring NMR spectra for a novel pyridine derivative involves dissolving the sample in a deuterated solvent, with chloroform-d (CDCl_3) being a common choice due to its excellent solubilizing properties for aromatic compounds.^[1]



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Caption: Generalized workflow for Electron Ionization Mass Spectrometry.

Predicted Mass Spectrum

The mass spectrum of **4-(2-Methylphenyl)pyridine** is expected to show a prominent molecular ion peak and several characteristic fragment ions. The fragmentation of phenylpyridine isomers

can be distinctive. [2]

m/z	Proposed Fragment	Relative Abundance
169	$[\text{C}_{12}\text{H}_{11}\text{N}]^{+}$ (Molecular Ion)	High
168	$[\text{M}-\text{H}]^{+}$	Moderate
154	$[\text{M}-\text{CH}_3]^{+}$	Moderate
91	$[\text{C}_7\text{H}_7]^{+}$ (Tropylium ion)	High

| 77 | $[\text{C}_6\text{H}_5]^{+}$ (Phenyl ion) | Low |

Interpretation:

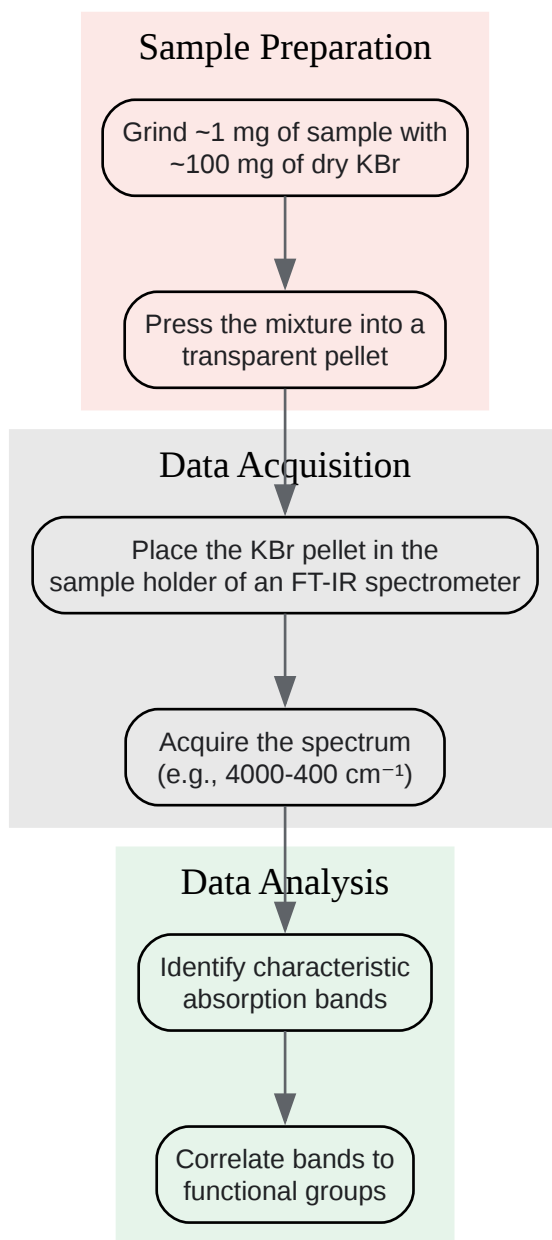
- Molecular Ion (m/z 169): The molecular ion peak is expected to be abundant due to the stability of the aromatic system. Its presence confirms the molecular weight of the compound.
- $[\text{M}-\text{H}]^{+}$ (m/z 168): Loss of a hydrogen radical is a common fragmentation pathway for aromatic compounds.
- $[\text{M}-\text{CH}_3]^{+}$ (m/z 154): Loss of the methyl group from the tolyl ring is a likely fragmentation, leading to a stable phenylpyridine cation.
- Tropylium Ion (m/z 91): Cleavage of the bond between the pyridine and phenyl rings can lead to the formation of the highly stable tropylium ion from the tolyl fragment. This is often a base peak in the mass spectra of tolyl-substituted compounds.
- Phenyl Ion (m/z 77): A smaller peak corresponding to the phenyl cation may also be observed.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the vibrations of chemical bonds.

Experimental Protocol: FT-IR Spectroscopy

A common method for analyzing solid samples is the KBr pellet technique, which provides a solid-state spectrum.



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Caption: Workflow for FT-IR analysis using the KBr pellet method.

Predicted Infrared Spectrum

The IR spectrum of **4-(2-Methylphenyl)pyridine** will show characteristic absorptions for the aromatic C-H and C=C bonds, as well as vibrations specific to the substituted pyridine and phenyl rings. [3]

Wavenumber (cm ⁻¹)	Vibration Type	Assignment
3100-3000	C-H Stretch	Aromatic C-H
2950-2850	C-H Stretch	Methyl C-H
1600-1450	C=C and C=N Stretch	Aromatic ring stretching
1470-1430	C-H Bend	Methyl C-H bending

| 850-750 | C-H Bend | Out-of-plane aromatic C-H bending |

Interpretation:

- **Aromatic C-H Stretch:** A group of weak to medium bands above 3000 cm⁻¹ is characteristic of C-H stretching in the aromatic rings.
- **Aliphatic C-H Stretch:** Bands in the 2950-2850 cm⁻¹ region correspond to the C-H stretching of the methyl group.
- **Aromatic Ring Stretching:** Strong absorptions in the 1600-1450 cm⁻¹ region are due to the C=C and C=N stretching vibrations within the pyridine and phenyl rings.
- **Methyl C-H Bending:** The bending vibrations of the methyl group's C-H bonds will appear in the 1470-1430 cm⁻¹ range.
- **Out-of-Plane Bending:** The pattern of strong bands in the 850-750 cm⁻¹ region is diagnostic of the substitution pattern on the aromatic rings.

Conclusion

This technical guide provides a detailed predictive overview of the key spectroscopic data for **4-(2-Methylphenyl)pyridine**. By understanding the expected ¹H NMR, ¹³C NMR, mass

spectrometry, and IR data, researchers and drug development professionals can more effectively identify, characterize, and utilize this compound in their work. While based on well-established principles, experimental verification of this data is recommended for definitive structural confirmation.

References

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